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An In-depth Technical Guide to the Physicochemical Properties of Pyralene 3010

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: "Pyralene 3010" is a trade name for a type of askarel, which is a mixture of polychlorinated biphenyls (PCBs) and chlorinated benzenes.[1][2][3] The production of PCBs has been banned for decades due to their toxicity and environmental persistence.[2][4][5] This document is intended for research and informational purposes only and should not be construed as a promotion for the use of this substance. Handling of any legacy materials containing **Pyralene** or other PCBs must be done with extreme caution and in strict accordance with all applicable safety regulations and disposal requirements.[2][5]

This technical guide provides a comprehensive overview of the core physicochemical properties of **Pyralene** 3010, a dielectric fluid formerly used in electrical transformers and capacitors.[1][4] Given the discontinuation of its production, specific data for "**Pyralene** 3010" is scarce. Therefore, this guide synthesizes data from historical technical documents for askarels and the primary PCB component, Aroclor 1260, which are considered representative of **Pyralene** 3010's characteristics.

Core Physicochemical Properties

Pyralene 3010 and similar askarels were valued for their excellent chemical stability, non-flammability, and high dielectric strength, making them effective insulating and cooling fluids in electrical equipment.[2][3] These fluids are typically oily liquids, ranging from colorless to light yellow.[6]



Quantitative Data Summary

The following tables summarize the key physicochemical properties of askarels, with specific data for Aroclor 1260 where available. These values are representative of what can be expected for **Pyralene** 3010.

Table 1: Physical Properties of Askarel (**Pyralene** 3010 Representative)

Property	Typical Value	Units	Notes
Appearance	Clear to light yellow oily liquid	-	[6]
Density	1.37 - 1.62	g/cm³ at 25°C	Varies with composition. Aroclor 1260 has a density of 1.62 g/cm ³ .[7]
Boiling Point	325 - 420	°C	Range for various Aroclor mixtures. Aroclor 1260 boils between 385-420°C. [7]
Pour Point	Down to -26	°C	The Inerteen type of askarel has a pour point of -26°C.
Flash Point	> 140	°C	Generally high, contributing to its fire- resistant properties.[8]
Water Solubility	Very low (0.0027 - 0.42)	mg/L	PCBs are hydrophobic.[9]
Viscosity	Varies with temperature	cSt	Askarels have higher viscosity than mineral oil.[10]

Table 2: Electrical Properties of Askarel (Pyralene 3010 Representative)



Property	Typical Value	Units	Notes
Dielectric Constant	~4.0	-	Nearly twice that of mineral oil.[11]
Dielectric Strength	≥ 35	kV at 25°C (new)	Highly sensitive to moisture content.[3]
Volume Resistivity	High	Ω·cm	Indicates low concentration of conductive contaminants.[12]
Power Factor	0.05 - 0.2 (new, 20°C)	%	Can increase significantly in used askarel.[11]

Experimental Protocols

The determination of the physicochemical properties of electrical insulating liquids like **Pyralene** 3010 is governed by standardized experimental protocols, primarily those developed by ASTM International. These methods ensure consistency and comparability of data.

- 1. Density Determination (ASTM D1298)
- Principle: This method utilizes a hydrometer to determine the density of the liquid at a reference temperature.
- Apparatus: Hydrometer, hydrometer cylinder, thermometer.
- Procedure: A sample of the insulating fluid is placed in a hydrometer cylinder. The
 hydrometer is gently lowered into the sample and allowed to float freely. Once the
 hydrometer has settled, the reading on the hydrometer scale at the principal surface of the
 liquid is recorded. The temperature of the sample is also measured. The observed
 hydrometer reading is corrected to the reference temperature using standard tables.
- 2. Viscosity Measurement (ASTM D445)

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- Principle: This test method specifies a procedure for the determination of the kinematic viscosity of liquid petroleum products by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.
- Apparatus: Calibrated glass capillary viscometer, constant temperature bath, stopwatch.
- Procedure: The viscometer is charged with the sample and placed in a constant temperature bath until it reaches the test temperature. The time taken for the liquid to flow between two marked points on the viscometer is measured. The kinematic viscosity is then calculated by multiplying the measured flow time by the calibration constant of the viscometer.
- 3. Flash Point Determination (ASTM D92)
- Principle: The Cleveland open-cup method is used to determine the flash and fire points of petroleum products. The flash point is the lowest temperature at which application of an ignition source causes the vapors of a specimen to ignite under specified conditions of test.
- Apparatus: Cleveland open-cup apparatus (cup, heating plate, test flame applicator), thermometer.
- Procedure: The sample is heated in the test cup at a specified rate. A small test flame is passed across the cup at regular intervals. The flash point is the lowest temperature at which the application of the test flame causes the vapor above the surface of the liquid to ignite.
- 4. Dielectric Breakdown Voltage (ASTM D877 & ASTM D1816)
- Principle: These methods measure the voltage at which the insulating fluid breaks down electrically. This is an indicator of the presence of contaminants, particularly moisture.
- Apparatus: Test cell with electrodes, high-voltage transformer, voltage control.
- Procedure (ASTM D877): The test cell is filled with the oil sample. A voltage is applied to the
 electrodes and increased at a uniform rate until breakdown occurs, which is indicated by a
 spark between the electrodes. The voltage at which this occurs is recorded.
- Procedure (ASTM D1816): This method uses VDE (Verband der Elektrotechnik) electrodes and may involve stirring the liquid. It is considered more sensitive to the presence of



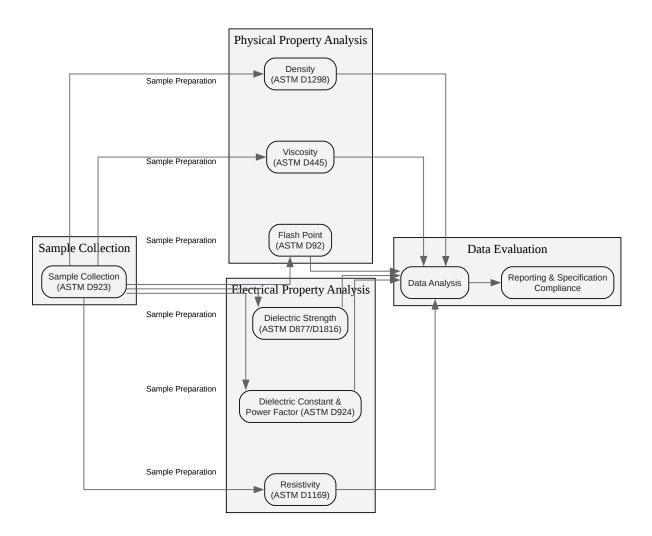
moisture than ASTM D877.[13]

- 5. Dielectric Constant and Power Factor (ASTM D924)
- Principle: This method measures the dielectric constant and the dissipation (power) factor of electrical insulating liquids. The power factor is a measure of the dielectric losses in the liquid.
- Apparatus: Test cell, capacitance bridge, power source, and detector.
- Procedure: The test cell is filled with the insulating liquid. The capacitance and dissipation
 factor of the test cell are measured with the sample and then with air as the dielectric. The
 dielectric constant is calculated from the ratio of the capacitance with the sample to the
 capacitance with air.

Visualizations

The following diagrams illustrate key conceptual frameworks related to the analysis of **Pyralene** 3010.

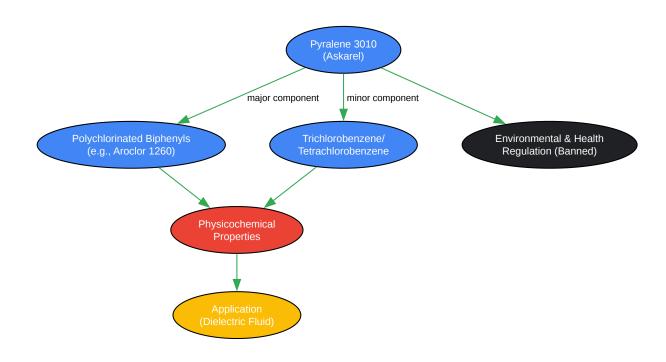




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Figure 1: General experimental workflow for physicochemical analysis of **Pyralene** 3010.





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Figure 2: Logical relationship of Pyralene 3010 components and context.

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